

Solubility of Ascorbyl Palmitate in Organic Solvents

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ascorbyl Palmitate

CAS No.: 137-66-6

Cat. No.: S519485

[Get Quote](#)

Solvent	Solubility	Notes / Context
DMSO	Soluble (Slightly) [1]	Preferred solvent for enzymatic synthesis [2]
Methanol	Sparingly Soluble [1]	-
Ethanol	Slightly Soluble [3]	Described as "slightly soluble in alcohol" [3]
Chloroform	Insoluble [3]	-
Ether	Insoluble [3]	-

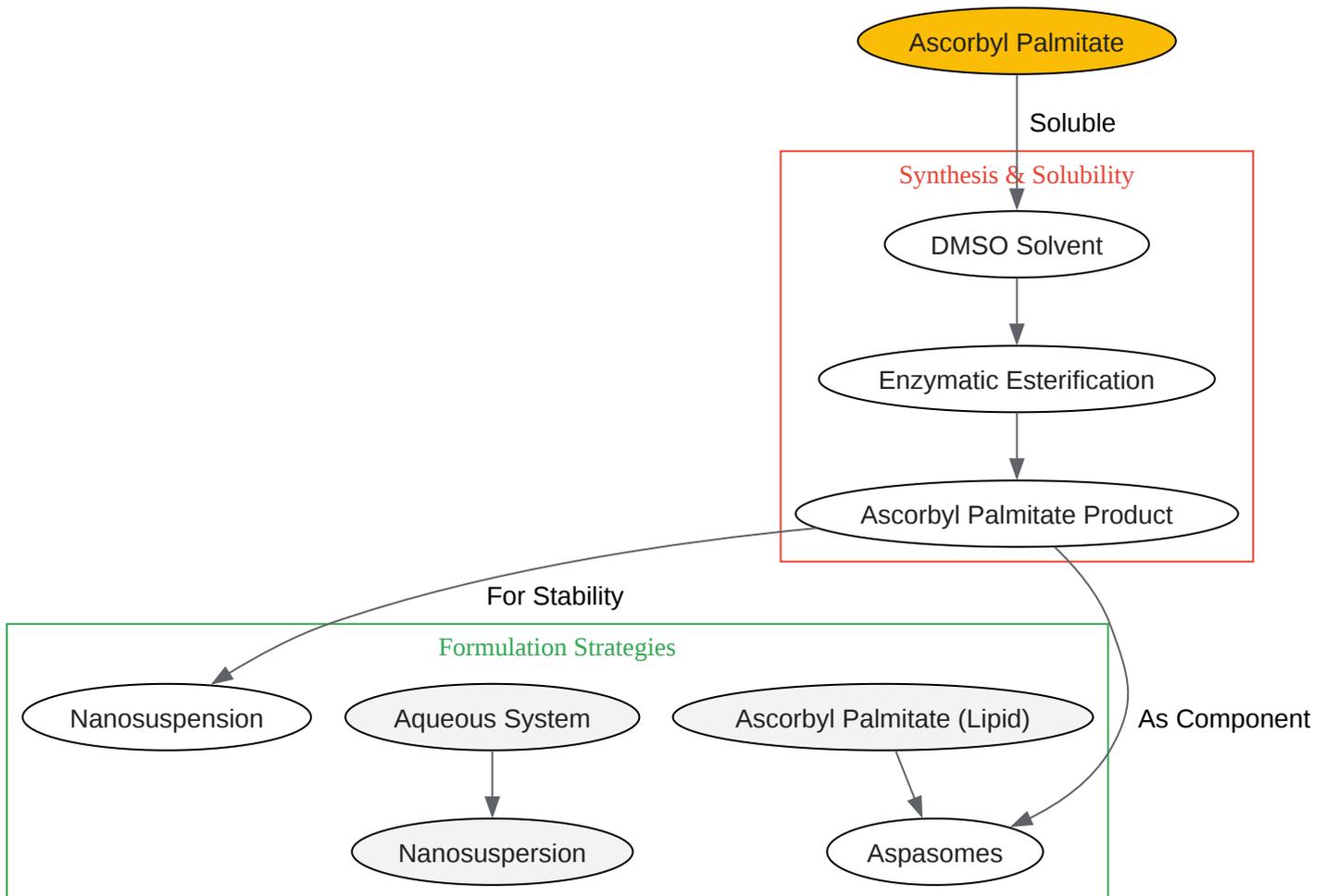
Experimental Context and Methodologies

The solubility data is largely derived from experimental work focused on the synthesis and formulation of **ascorbyl palmitate**.

- **Synthesis in DMSO:** Much of the data comes from research on enzymatic synthesis. One protocol specifies using DMSO as the organic solvent system for the esterification of ascorbic acid and palmitic acid, confirming its effectiveness as a reaction medium [2].
- **Formulation Processing:** To overcome stability challenges, **ascorbyl palmitate** is often processed into nanosuspensions. One method involves high-pressure homogenization using stabilizers like

polysorbate 80 (Tween 80) or sodium dodecyl sulfate to form uniform nanosuspensions in an aqueous system [4]. Another advanced delivery platform uses **ascorbyl palmitate** itself as a structural component to form lipid-based nanocarriers called "**aspasomes**" [3].

The diagram below illustrates the primary experimental pathways that utilize these solubility properties.



[Click to download full resolution via product page](#)

Key Insights for Research and Development

- **DMSO as Primary Solvent:** For laboratory-scale synthesis and reactions, DMSO is a well-established and effective organic solvent for **ascorbyl palmitate** [2] [1].
- **Formulation Overcomes Limitations:** While its solubility in other common organic solvents is limited, advanced formulation strategies like nanosuspensions and aspasomes effectively deliver **ascorbyl palmitate** in final products, enhancing its stability and bioavailability [4] [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. CAS 137-66-6 Ascorbyl Palmitate [bocsci.com]
2. synthesis in an Ascorbyl system using... palmitate organic solvent [link.springer.com]
3. Progress in the design of ascorbic acid derivative-mediated ... [pubs.rsc.org]
4. Ascorbyl Palmitate - an overview [sciencedirect.com]

To cite this document: Smolecule. [Solubility of Ascorbyl Palmitate in Organic Solvents]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519485#ascorbyl-palmitate-solubility-in-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com